

"Nitrocyclopentane CAS number and molecular weight"

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Nitrocyclopentane

Cat. No.: B1585555

[Get Quote](#)

Nitrocyclopentane: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **nitrocyclopentane**, a versatile cyclic nitroalkane. It covers its fundamental chemical and physical properties, detailed synthesis methodologies, and significant chemical transformations. Special emphasis is placed on its applications in organic synthesis and its relevance to drug discovery and development. This document also includes detailed experimental protocols for its synthesis and key reactions, alongside a summary of its toxicological profile and safety considerations.

Introduction

Nitrocyclopentane is an organic compound featuring a five-membered cyclopentane ring substituted with a nitro group ($-\text{NO}_2$).^[1] Its unique structural and electronic properties make it a valuable intermediate in various chemical syntheses. The electron-withdrawing nature of the nitro group significantly influences the reactivity of the cyclopentane ring, rendering the alpha-carbon acidic and enabling a range of chemical transformations.^[2] This guide aims to be a comprehensive resource for researchers and professionals working with or considering the use of **nitrocyclopentane** in their work.

Chemical and Physical Properties

Nitrocyclopentane is a colorless to pale yellow liquid under standard conditions.^[3] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Nitrocyclopentane**

Property	Value	Reference(s)
CAS Number	2562-38-1	^[4] ^[5] ^[6]
Molecular Formula	C ₅ H ₉ NO ₂	^[1] ^[5]
Molecular Weight	115.13 g/mol	^[1] ^[5] ^[6]
Appearance	Colorless to pale yellow liquid	^[3]
Boiling Point	179-180 °C	^[4] ^[7]
Density	1.086 g/mL at 25 °C	^[4] ^[6]
Refractive Index (n ₂₀ /D)	1.454	^[4] ^[6]
Flash Point	67 °C (152.6 °F) - closed cup	^[6]
Solubility	Soluble in common organic solvents.	
InChI Key	CJSZWOGCKKDSJG-UHFFFAOYSA-N	^[5]
SMILES	C1CCC(C1)--INVALID-LINK--[O-]	^[1]

Synthesis of Nitrocyclopentane

Nitrocyclopentane can be synthesized through various methods, with the most common being nucleophilic substitution and direct nitration.

Synthesis via Nucleophilic Substitution

A reliable method for the laboratory-scale synthesis of **nitrocyclopentane** involves the reaction of a cyclopentyl halide with a nitrite salt.

Diagram 1: Synthesis of **Nitrocyclopentane** from Bromocyclopentane

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Nitrocyclopentane | 2562-38-1 [smolecule.com]
- 2. Nitrocyclopentane | 2562-38-1 | Benchchem [benchchem.com]
- 3. Page loading... [wap.guidechem.com]
- 4. NITROCYCLOPENTANE | 2562-38-1 [chemicalbook.com]
- 5. Nitrocyclopentane | C5H9NO2 | CID 75714 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Nitrocyclopentane 99 2562-38-1 [sigmaaldrich.com]
- 7. chemsynthesis.com [chemsynthesis.com]
- To cite this document: BenchChem. ["Nitrocyclopentane CAS number and molecular weight"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585555#nitrocyclopentane-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com